

Anapterin: A Technical Guide to a Novel Pterin Derivative

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Compound of Interest

Compound Name: Anapterin

Cat. No.: B048898

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Disclaimer: The term "**anapterin**" is not widely recognized in established chemical and biological databases. This guide is based on the structure reported in the PhytoBank database (PHY0132914) for a compound identified as **anapterin**, a pterin derivative. Due to the limited specific information on **anapterin**, this document provides a comprehensive overview of its putative structure and function based on the well-characterized roles of related pterin compounds. The experimental protocols and quantitative data presented are derived from studies on analogous, well-understood pterin derivatives and should be considered as representative examples.

Introduction to Pterin Derivatives

Pterins are a class of heterocyclic compounds composed of a pyrazine ring fused to a pyrimidine ring. They are widely distributed in biological systems and play crucial roles as pigments, enzyme cofactors, and signaling molecules. The biological activity of pterin derivatives is largely determined by the substituents on the pteridine ring and their oxidation state. Many essential metabolic pathways, including the synthesis of neurotransmitters and the production of nitric oxide, are dependent on pterin cofactors.

Anapterin Structure

Based on the information from PhytoBank, **anapterin** is a pterin derivative with the chemical name 1-(4-hydroxy-2-imino-1,2-dihydropteridin-7-yl)propane-1,2,3-triol. Its chemical structure is characterized by a pterin core with a polyhydroxyalkyl side chain at the C7 position.

Table 1: Chemical Properties of **Anapterin**

| Property | Value | Source |
|------------------|--------------------------------------------------------------|-----------|
| Chemical Formula | C ₉ H ₁₁ N ₅ O ₄ | PhytoBank |
| Molecular Weight | 253.22 g/mol | PhytoBank |
| IUPAC Name | 2-amino-7-(1,2,3-trihydroxypropyl)-3,4-dihydropteridin-4-one | PhytoBank |
| InChI Key | WNAGPAKUISOEMK-UHFFFAOYSA-N | PhytoBank |
| SMILES | <chem>NC1=NC2=NC(=CN=C2C(=O)N1)C(O)C(O)CO</chem> | PhytoBank |

Putative Biological Function of Anapterin

Given its structure as a pterin derivative, **anapterin** is likely to function as an enzyme cofactor, similar to other well-characterized pterins like tetrahydrobiopterin (BH₄). Pterin cofactors are essential for the activity of several key enzymes.[\[1\]](#)

Role as an Enzyme Cofactor

Pterin derivatives, in their reduced tetrahydro forms, are crucial for the catalytic activity of:

- Aromatic Amino Acid Hydroxylases:** These enzymes, including phenylalanine hydroxylase, tyrosine hydroxylase, and tryptophan hydroxylase, are involved in the biosynthesis of neurotransmitters such as dopamine, norepinephrine, and serotonin.[\[1\]](#)
- Nitric Oxide Synthases (NOS):** NOS enzymes produce nitric oxide (NO), a critical signaling molecule in the cardiovascular, nervous, and immune systems.[\[1\]](#)
- Alkylglycerol Monooxygenase:** This enzyme is involved in the metabolism of ether lipids.[\[1\]](#)

Involvement in Signaling Pathways

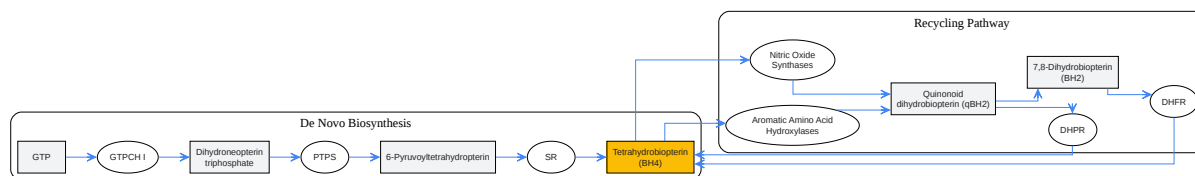
Pterin derivatives can also be involved in cellular signaling. For instance, a pterin-dependent signaling pathway has been identified in *Agrobacterium tumefaciens*, where it regulates a dual-function diguanylate cyclase-phosphodiesterase, an enzyme involved in controlling surface attachment.

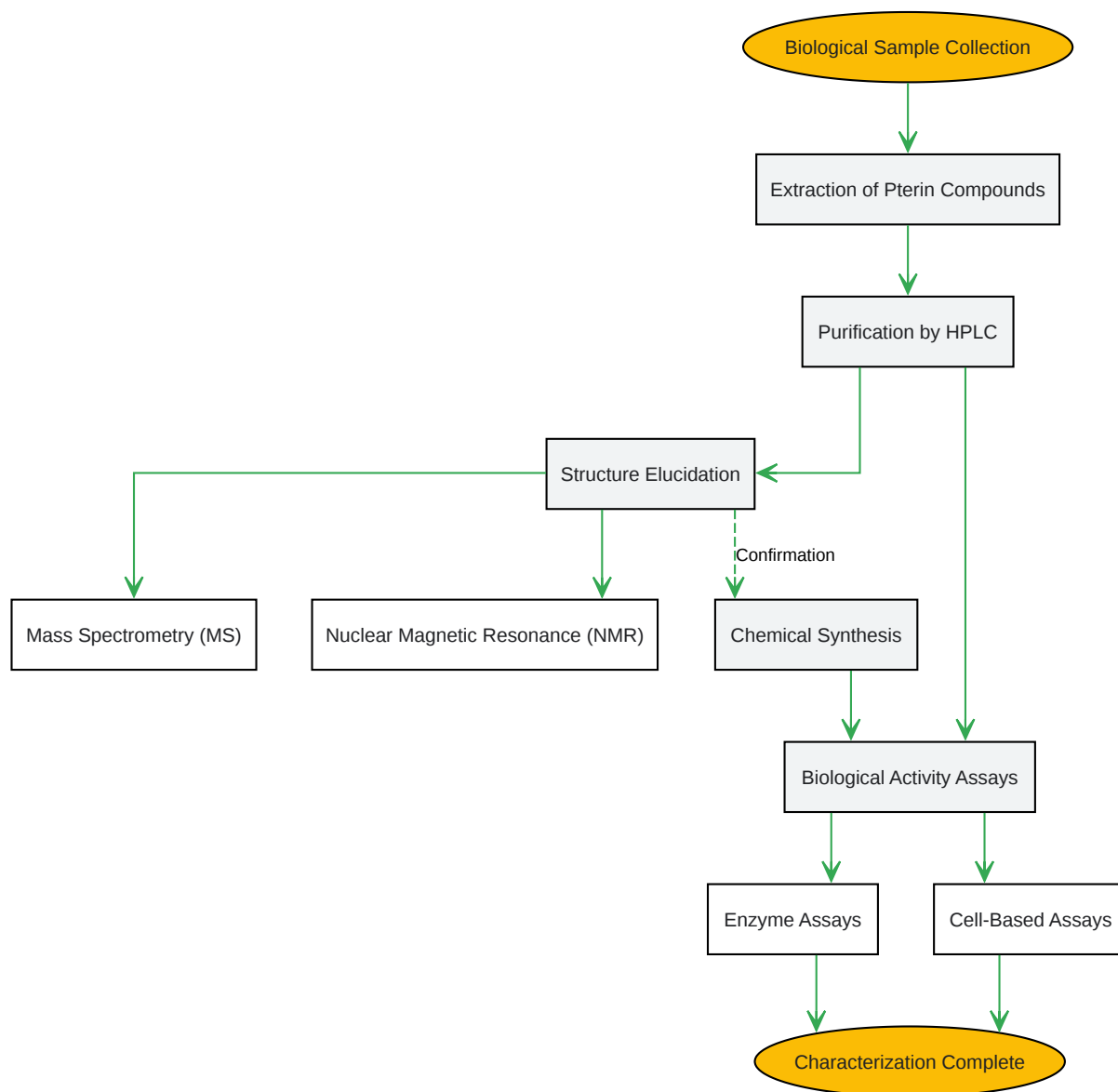
Metabolic Pathways

The biosynthesis and recycling of pterin cofactors are critical for maintaining cellular function. The pathways for tetrahydrobiopterin (BH4) are well-established and provide a model for the potential metabolism of **anapterin**.

Tetrahydrobiopterin Biosynthesis and Recycling

The de novo biosynthesis of BH4 starts from guanosine triphosphate (GTP) and involves three enzymatic steps. The cofactor can be regenerated through a recycling pathway.^{[2][3][4]}





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- To cite this document: BenchChem. [Anapterin: A Technical Guide to a Novel Pterin Derivative]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048898#anapterin-structure-and-function]

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